

# Personal protective equipment for handling Diacetoxyiodobenzene

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## Compound of Interest

Compound Name: Diacetoxyiodobenzene

Cat. No.: B1259982

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## Safe Handling and Disposal of Diacetoxyiodobenzene

### IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

**Diacetoxyiodobenzene**, also known as Phenyliodine(III) diacetate (PIDA), is a versatile oxidizing agent in organic synthesis.<sup>[1][2][3]</sup> However, it is a hazardous substance that requires careful handling to mitigate risks.<sup>[4][5]</sup> This guide provides essential procedural information for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this compound.

#### Hazard Summary:

- **Irritant:** Causes irritation to the eyes, skin, and respiratory system.<sup>[4][6][7]</sup>
- **Health Hazard:** May cause chemical conjunctivitis and dermatitis.<sup>[5][6]</sup> Systemic effects may result from skin absorption.<sup>[4]</sup> Inhalation can lead to respiratory tract irritation and potentially delayed pulmonary edema.<sup>[6][8]</sup>
- **Light Sensitive:** The compound is sensitive to light and should be stored accordingly.<sup>[6][7]</sup>
- **Incompatibilities:** Avoid contact with strong oxidizing agents.<sup>[6][7][8]</sup>

## Personal Protective Equipment (PPE)

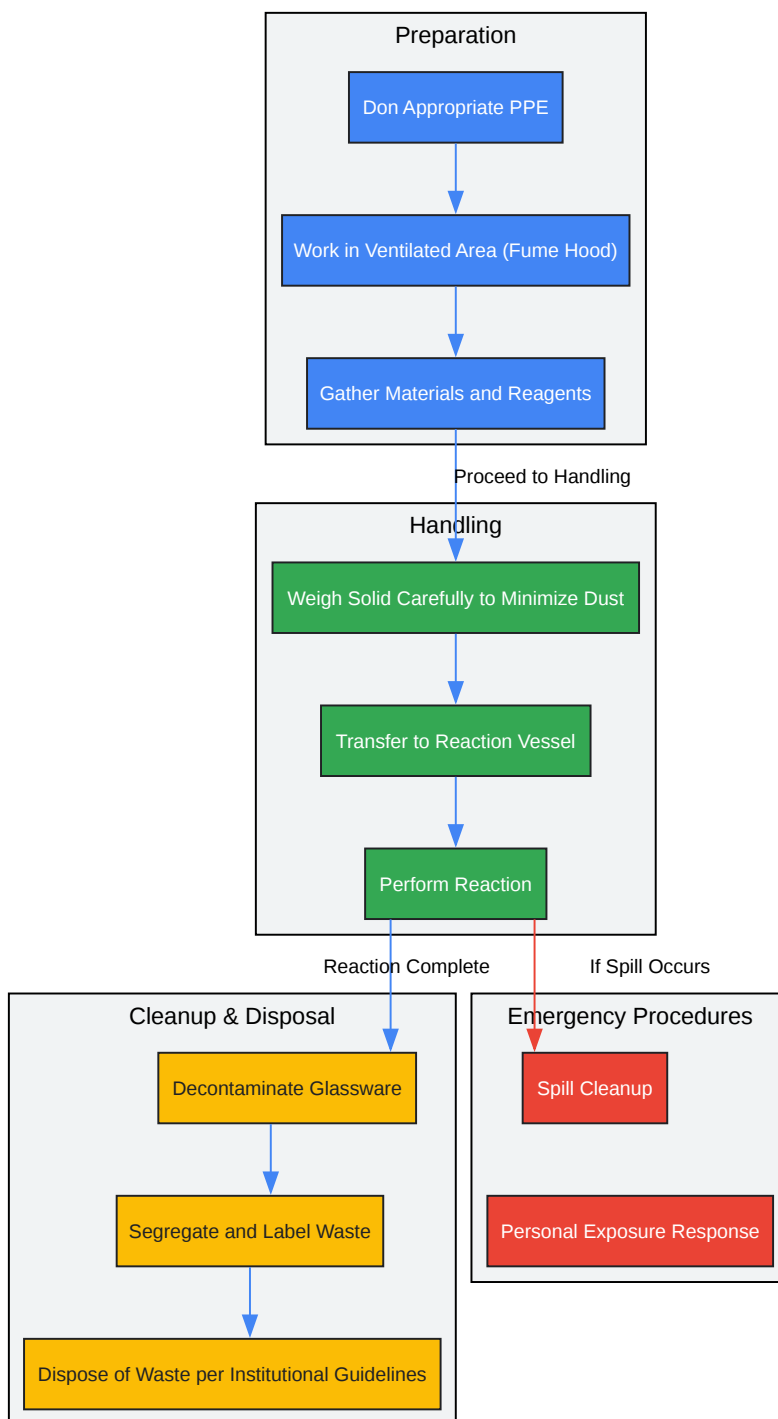
Appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **Diacetoxyiodobenzene**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles or glasses. A face shield may be required for larger quantities or when there is a splash hazard.	OSHA 29 CFR 1910.133 or European Standard EN166.[6][8]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing, such as a lab coat, to prevent skin exposure.	Inspect gloves before use. Use proper glove removal technique.
Respiratory	A NIOSH/MSHA-approved respirator is required when dusts are generated or if irritation is experienced. A dust respirator is recommended.	A respiratory protection program meeting OSHA 29 CFR 1910.134 and ANSI Z88.2 or European Standard EN 149 must be followed.[6][7][8]

## Procedural Workflow for Handling Diacetoxyiodobenzene

The following diagram outlines the standard operating procedure for the safe handling of **Diacetoxyiodobenzene** from receipt to disposal.

## Workflow for Safe Handling of Diacetoxyiodobenzene

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